

Mebroqualone: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mebroqualone

Cat. No.: B104448

[Get Quote](#)

For researchers, scientists, and drug development professionals, this document provides a concise yet in-depth guide to the chemical and pharmacological properties of **Mebroqualone**.

Core Chemical and Physical Data

Mebroqualone is a quinazolinone-class GABAergic compound, analogous to mecloqualone, with significant sedative and hypnotic properties.^[1] Its core characteristics are summarized below.

Property	Value	Citations
CAS Number	4260-20-2	^[2] ^[3]
IUPAC Name	3-(2-bromophenyl)-2-methylquinazolin-4-one	^[1] ^[2]
Molecular Formula	C15H11BrN2O	^[2] ^[3]
Molecular Weight	315.16 g/mol	^[2]
Appearance	Off-White Crystals	^[4]
Purity	≥98%	^[3]
Solubility	Chloroform, Dichloromethane, DMSO, Methanol, ethanol	^[4] ^[5]

Mechanism of Action

Mebroqualone functions as a positive allosteric modulator of the γ -aminobutyric acid type A (GABAA) receptor, exhibiting agonist activity specifically at the β subtype.^{[1][6]} This interaction enhances the effect of GABA, the primary inhibitory neurotransmitter in the central nervous system. The binding of **Mebroqualone** to the GABAA receptor potentiates GABAergic activity, leading to an increased influx of chloride ions into the neuron. This results in hyperpolarization of the neuronal membrane and a reduction in neuronal excitability, which manifests as sedative and hypnotic effects.^[6]

Toxicological Profile

There is limited published information regarding the toxicity of **Mebroqualone**.^{[7][8][9]} However, two fatalities have been reported in the scientific literature with postmortem blood concentrations of 115 ng/mL and 10,228 ng/mL.^{[8][9]} As an analogue of methaqualone, it is presumed to have a potential for abuse and overdose.^[10]

Experimental Protocols

Synthesis of Mebroqualone

A common method for the synthesis of the quinazolinone core of **Mebroqualone** involves the cyclization of an N-acylanthranilic acid derivative with a 2-bromoaniline derivative.^[6]

- Precursors:
 - An anthranilic acid derivative (forms the benzene ring of the quinazolinone core). For **Mebroqualone**, a 2-aminobenzoic acid derivative with a methyl group precursor at the 2-position is required.^[6]
 - 2-bromoaniline (introduces the N-aryl group).^[6]
- Reaction: The reaction is typically facilitated by a dehydrating agent, such as phosphorus pentachloride (PCl₅), and conducted under reflux conditions in a solvent like toluene.^[6]

Quantification in Biological Samples

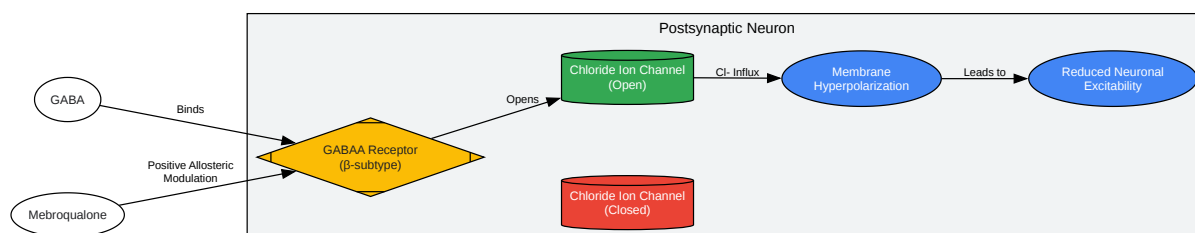
An analytical method for the determination of **Mebroqualone** in postmortem blood has been established using gas chromatography-mass spectrometry (GC-MS).^{[7][9]}

- Extraction: A simple liquid-liquid extraction procedure is utilized to isolate **Mebroqualone** from the biological matrix.^{[7][9]}
- Analysis: The extracted compound is then analyzed via GC-MS.^{[7][9]}

An ultra-high-performance liquid chromatography method coupled with triple quadrupole tandem mass spectrometry (UHPLC-QqQ-MS/MS) has also been developed for the simultaneous determination of **Mebroqualone** and other methaqualone-related compounds.^[11] The linear concentration range for **Mebroqualone** using this method is 0.2–50 ng/mL.^[11]

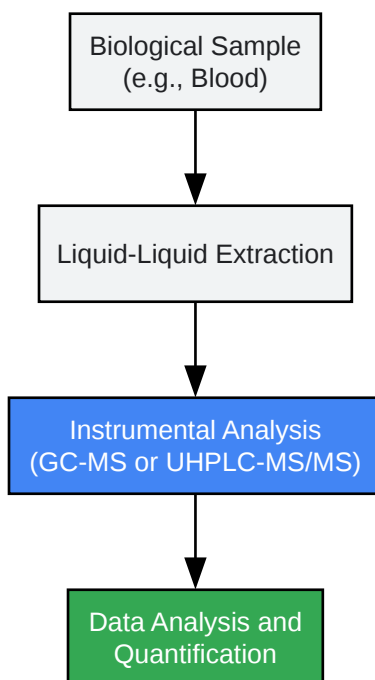
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Mebroqualone** and a general workflow for its analysis.



[Click to download full resolution via product page](#)

Caption: Mechanism of **Mebroqualone** at the GABAA receptor.



[Click to download full resolution via product page](#)

Caption: General workflow for **Mebroqualone** analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mebroqualone - Wikipedia [en.wikipedia.org]
- 2. Buy Mebroqualone | 4260-20-2 [smolecule.com]
- 3. caymanchem.com [caymanchem.com]
- 4. Mebroqualone 10.0g | #050d – SYNTHARISE CHEMICAL INC. [syntharise.com]
- 5. Mebroqualone | 4260-20-2 - Coompo [coompo.com]
- 6. Mebroqualone | 4260-20-2 | Benchchem [benchchem.com]
- 7. researchgate.net [researchgate.net]
- 8. academic.oup.com [academic.oup.com]

- 9. Two Fatalities Involving Mebroqualone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Mecloqualone - Wikipedia [en.wikipedia.org]
- 11. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [Mebroqualone: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104448#mebroqualone-cas-number-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com